

Comparative Guide: C-Labeled PCB 146 Internal Standard Suppliers

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Compound of Interest

Compound Name: 2,2',3,4',5,5'-Hexachlorobiphenyl

CAS No.: 51908-16-8

Cat. No.: B1466043

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Executive Summary: The Role of C-PCB 146 in High-Resolution Analysis

In the quantitation of Polychlorinated Biphenyls (PCBs), Isotope Dilution Mass Spectrometry (IDMS) is the gold standard for accuracy. While EPA Method 1668C mandates specific labeled congeners (typically "dioxin-like" PCBs), researchers often require

C-PCB 146 (

-Hexachlorobiphenyl) specifically for:

- Congener-Specific Tracking: To monitor the environmental fate or metabolic breakdown of this specific non-dioxin-like congener.
- Co-elution Resolution: PCB 146 is a hexachlorobiphenyl that can co-elute with other congeners (e.g., PCB 138 or 153) depending on the GC column phase. A specific

C-labeled analog allows for precise deconvolution and recovery correction unique to this molecule's steric properties.

- Toxicology (ADME): In drug development and toxicology,

C-PCB 146 serves as a stable tracer to study metabolic hydroxylation rates in liver microsomes without radio-labeling safety hazards.

Supplier Landscape & Technical Comparison

The market is dominated by three primary manufacturers accredited to ISO 17034 (Reference Material Producer). The choice depends on isotopic enrichment needs, solvent compatibility, and specific certification requirements.

Comparative Specifications Table

Feature	Cambridge Isotope Laboratories (CIL)	Wellington Laboratories	AccuStandard
Product Focus	Gold Standard for IDMS	Environmental Regulatory Specialist	Broad Analytical Catalog
Isotopic Enrichment	99% C	99% C	99 atom % C
Chemical Purity	98% (often >99%)	98% (Certified)	98%
Catalog Series	EC-Series (e.g., EC-14xx)	MBP-Series (e.g., MBP-146)	C-Series (e.g., C-146-C13)
Solvent Matrix	Nonane (Standard)	Nonane / Isooctane / Toluene	Isooctane / Nonane
Concentration	Typically 40 g/mL (1.2 mL)	Typically 50 g/mL (1.2 mL)	Variable (35-40 g/mL)
Accreditation	ISO 17034 / ISO 17025	ISO 17034 / ISO 17025	ISO 17034 / ISO 17025
Best For...	Ultra-trace analysis requiring minimal native background interference.	Regulatory compliance (EPA 1668C) and "ready-to-shoot" mixtures.	Cost-effective method development and broad screening.

Detailed Supplier Analysis

1. Cambridge Isotope Laboratories (CIL)[1][2]

- **Expert Insight:** CIL is often the primary source for the raw isotope separation. Their "Certified Standards" (CS) program involves triplicate weighing and analysis to ensure the concentration is accurate to within <5% RSD.
- **Technical Advantage:** Their cleaning protocols for "dioxin-like" impurities are the most aggressive. Even though PCB 146 is not dioxin-like, high purity ensures no interference if you are running a full 209-congener scan.
- **Recommendation:** Use CIL if your lab is performing ultra-trace (ppq) analysis where background noise from the standard itself must be non-existent.

2. Wellington Laboratories

- **Expert Insight:** Wellington specializes almost exclusively in halogenated organic environmental standards. They synthesize their compounds via "one-product unambiguous routes," minimizing the risk of isomeric impurities (e.g., accidentally creating PCB 138 instead of 146).
- **Technical Advantage:** They provide excellent "Certificate of Analysis" (CoA) documentation that explicitly references EPA 1668C requirements. Their standards are often cited directly in regulatory method updates.
- **Recommendation:** The go-to choice for regulatory compliance and environmental monitoring (water/soil) where audit trails are critical.

3. AccuStandard

- **Expert Insight:** AccuStandard was the first to synthesize all 209 congeners.[3] They offer a robust "1600 Series" designed specifically for EPA methodologies.
- **Technical Advantage:** They often offer more flexibility in solvent choices or custom concentrations for specific research needs.

- Recommendation: Ideal for method development or large-scale screening where cost-efficiency per injection is a factor, without sacrificing ISO 17034 accreditation.

Scientific Protocol: IDMS Workflow (EPA 1668C Adaptation)

To use

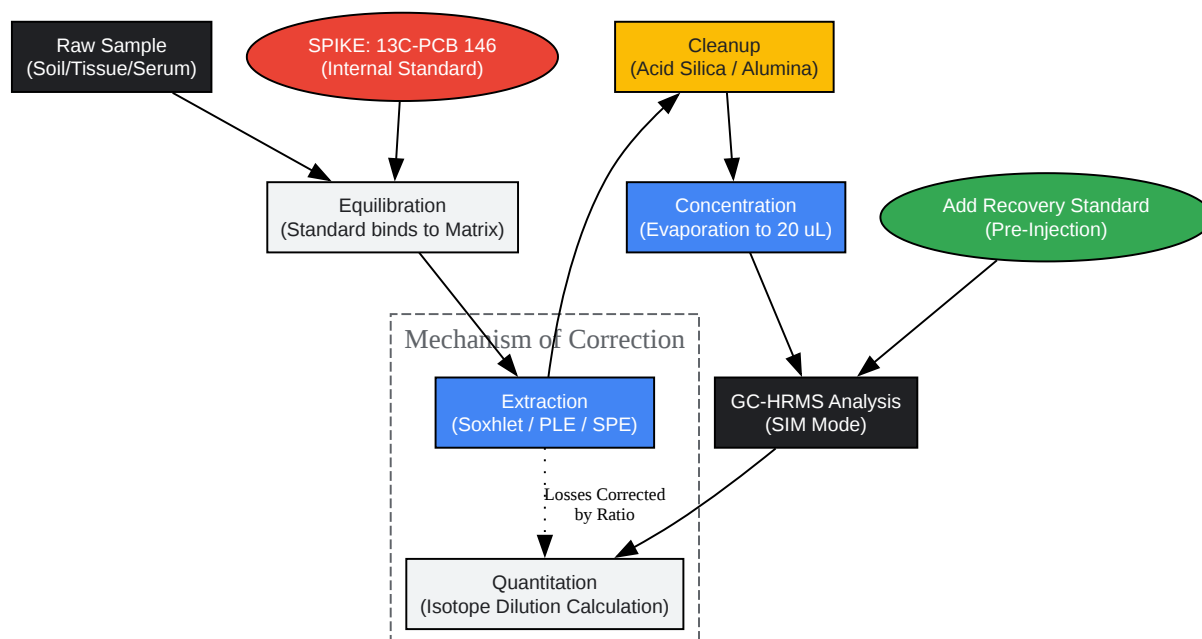
C-PCB 146 effectively, it must be integrated into a rigorous extraction workflow.^[4] This protocol ensures that the internal standard corrects for all losses during sample preparation.

Step-by-Step Methodology

- Sample Preparation: Weigh 10 g of solid sample (soil/tissue) or 1 L of aqueous sample.
- Spiking (Crucial Step):
 - Add 2.0 ng of C-PCB 146 (Internal Standard) directly onto the sample matrix before any solvent is added.
 - Mechanism:^{[5][6][7]} This allows the labeled standard to equilibrate with the native PCB 146 in the matrix, ensuring it experiences the exact same extraction efficiency.
- Extraction:
 - Solids: Soxhlet extraction with Toluene/Ethanol (Dean-Stark) or Pressurized Liquid Extraction (PLE) with Hexane/Acetone (1:1).
 - Liquids: Solid Phase Extraction (SPE) disks or Liquid-Liquid Extraction (LLE) with Methylene Chloride.
- Cleanup (removal of lipids/interferences):
 - Pass extract through a multi-layer silica column (Acid/Base/Neutral silica).
 - Note: PCB 146 is stable in acid; lipids are oxidized.

- Volume Reduction: Concentrate extract to ~20 L using nitrogen evaporation (TurboVap).
- Recovery Standard Addition: Add a different labeled standard (e.g., C-PCB 138 or a labeled pesticide) immediately prior to injection to calculate the recovery of the C-PCB 146.
- Analysis: GC-HRMS (High-Resolution Mass Spectrometry).[4][8]

Visual Workflow (Graphviz)



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Figure 1: Isotope Dilution Mass Spectrometry (IDMS) workflow ensuring self-validating quantitation.

Data Analysis: The Relative Response Factor (RRF)

Quantitation is not based on absolute area, but on the ratio of the native to the labeled standard. This cancels out instrument drift and injection variability.

The Equation:

Where:

- = Concentration of native PCB 146 in the sample.
- = Peak Area of native PCB 146 (m/z ~360).
- = Concentration of
C-PCB 146 spiked (known).
- = Peak Area of
C-PCB 146 (m/z ~372).
- = Relative Response Factor (determined during calibration).

Expert Tip: The mass shift from Native (

C) to Labeled (

C) for a Hexachlorobiphenyl is +12 Da.

- Native Quant Ion: m/z 359.8415
- C-Label Quant Ion: m/z 371.8817
- Validation: Ensure the isotope ratio (M/M+2) matches theoretical values (approx 1.24 for Hexa-CBs) to confirm peak identity.

References

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- Cambridge Isotope Laboratories. (2024). Environmental Contaminant Standards: PCB Standards and Mixtures.[10][11]
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